

An In-Depth Technical Guide to Levofloxacin Acyl- β -D-glucuronide

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Compound of Interest

Compound Name: *Levofloxacin acyl-b-D-glucuronide*

Cat. No.: *B12062780*

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This guide provides a comprehensive technical overview of Levofloxacin acyl- β -D-glucuronide, a primary metabolite of the broad-spectrum fluoroquinolone antibiotic, Levofloxacin. Intended for researchers, scientists, and professionals in drug development, this document delves into the core chemical identity, metabolic pathway, and analytical methodologies pertinent to this compound.

Section 1: Core Identity of Levofloxacin Acyl- β -D-glucuronide

Levofloxacin acyl- β -D-glucuronide is a specialized carbohydrate conjugate formed through the glucuronidation of levofloxacin. This process results in a more water-soluble metabolite, facilitating its excretion from the body. As a phase II metabolite, it represents a key step in the enzymatic modification of xenobiotics, a process that enhances molecular polarity.^[1] The study of this compound is crucial for understanding the pharmacokinetics and biotransformation of Levofloxacin.

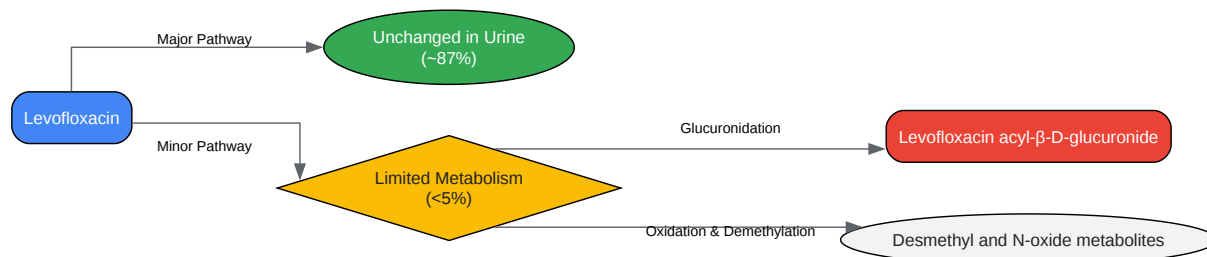
Key Identifiers and Properties:

Property	Value	Source(s)
CAS Number	160962-46-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₄ H ₂₈ FN ₃ O ₁₀	[1] [3] [4]
Molecular Weight	537.49 g/mol	[1] [2] [3] [4]
IUPAC Name	(2S,3S,4S,5R,6S)-6-[[[(2S)-7-fluoro-2-methyl-6-(4-methylpiperazin-1-yl)-10-oxo-4-oxa-1-azatricyclo[7.3.1.0 ^{5,13}]trideca-5(13),6,8,11-tetraene-11-carbonyl]oxy]-3,4,5-trihydroxyoxane-2-carboxylic acid	[1] [2]
Synonyms	Levofloxacin Glucuronide, Levofloxacin-beta-D-glucuronide	[1] [2]
Appearance	White to Pale Yellow Solid	[1]

Section 2: Metabolic Pathway and Pharmacokinetics

Levofloxacin undergoes limited metabolism in humans and is primarily excreted unchanged in the urine.[\[6\]](#)[\[7\]](#)[\[8\]](#) Approximately 87% of an administered dose is recovered as the parent drug in urine within 48 hours.[\[7\]](#) Glucuronidation represents one of the minor metabolic pathways. The formation of Levofloxacin acyl-β-D-glucuronide occurs via the enzymatic conjugation of glucuronic acid to the carboxylic acid moiety of Levofloxacin. This biotransformation is a classic example of a Phase II detoxification reaction.

Below is a diagram illustrating the metabolic fate of Levofloxacin.



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